

Bicine Buffer: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Bizine*

Cat. No.: *B8054949*

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Bicine, chemically known as N,N-Bis(2-hydroxyethyl)glycine, is a zwitterionic biological buffer that has become an essential tool in life science research and pharmaceutical development. As one of the "Good's buffers" developed in 1966, it is valued for its favorable characteristics, including high water solubility, minimal permeability through biological membranes, and stability. This guide provides an in-depth overview of Bicine buffer, its physicochemical properties, preparation, and key applications.

Core Physicochemical Properties

Bicine is an amino acid derivative that functions as a buffering agent in a physiologically relevant pH range.^{[1][2]} Its structure, containing an amino group, a carboxyl group, and two hydroxyl groups, makes it highly polar and suitable for a variety of aqueous systems.^[2] The key quantitative properties of Bicine are summarized in the table below.

Property	Value
IUPAC Name	2-[bis(2-hydroxyethyl)amino]acetic acid[3]
Synonyms	N,N-Bis(2-hydroxyethyl)glycine, Diethylolglycine[3]
Molecular Formula	C ₆ H ₁₃ NO ₄ [4][5]
Molecular Weight	163.17 g/mol [4][5]
pKa (20°C)	8.35[6][7]
pKa (25°C)	8.26[2][4][6]
Effective pH Range	7.6 – 9.0[2][4][8][9][10][11]
Appearance	White crystalline powder[2]
CAS Number	150-25-4[3][5]

Buffer Preparation Protocol

The preparation of a Bicine buffer solution is a straightforward process. The following is a generalized protocol for preparing a 0.1 M Bicine buffer solution. Adjustments to mass and volume can be made to achieve the desired concentration and final volume.

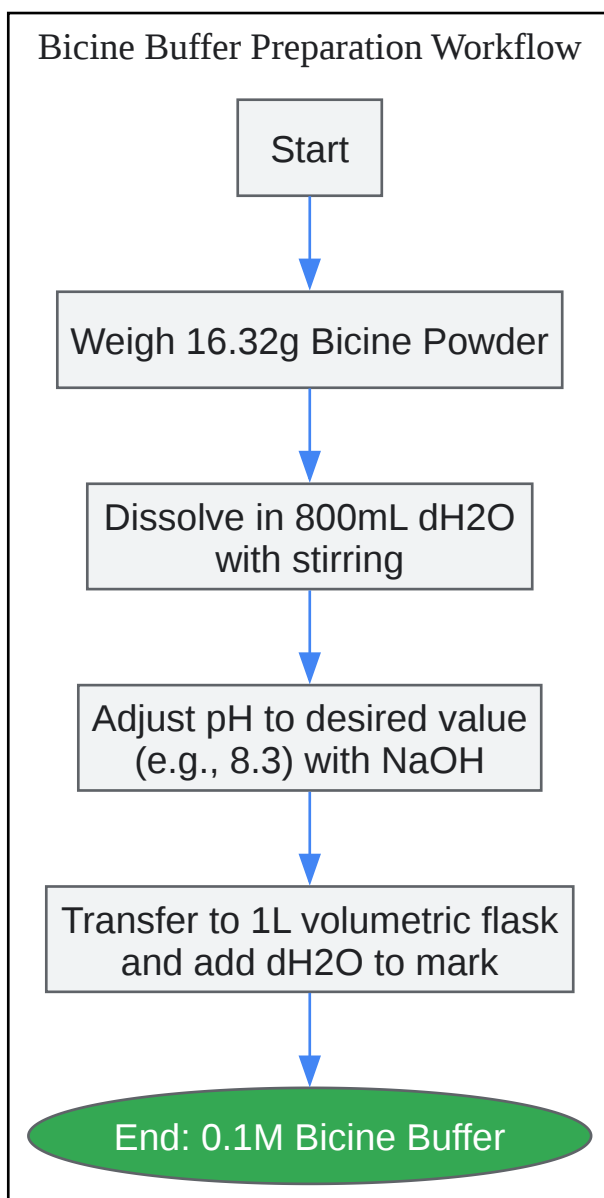
Materials and Equipment:

- Bicine (High purity, M.W. 163.17 g/mol)
- High-purity, deionized water
- Sodium Hydroxide (NaOH) solution (e.g., 5 M or 10 M) for pH adjustment
- Analytical balance
- Volumetric flask
- Beaker

- Magnetic stirrer and stir bar
- Calibrated pH meter

Experimental Protocol:

- Calculate the required mass of Bicine: To prepare 1 liter of a 0.1 M Bicine solution, weigh out 16.32 grams of Bicine powder using an analytical balance.[\[8\]](#)
- Dissolve the Bicine: Add the weighed Bicine powder to a beaker containing approximately 800 mL of deionized water. Place the beaker on a magnetic stirrer and stir until the powder is completely dissolved.[\[12\]](#)
- Adjust the pH: While continuously stirring, slowly add the NaOH solution dropwise to the Bicine solution. Monitor the pH using a calibrated pH meter. Continue adding NaOH until the desired pH within the buffer's effective range (7.6-9.0) is reached.
- Final Volume Adjustment: Once the target pH is achieved, transfer the solution to a 1000 mL volumetric flask. Add deionized water to bring the final volume to the 1-liter mark.[\[12\]](#)
- Storage: Store the prepared buffer solution at room temperature in a clearly labeled container.



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